

# Thermodynamic Properties of 1-Chloro-1-methoxypropane: A Technical Assessment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-1-methoxypropane

Cat. No.: B15489902

[Get Quote](#)

A comprehensive review of available scientific literature reveals a significant scarcity of experimental data on the thermodynamic properties of **1-Chloro-1-methoxypropane**. While computational estimations exist, experimentally determined thermodynamic parameters such as enthalpy of formation, heat capacity, and vapor pressure are not readily available in the public domain. This technical guide summarizes the limited available information and highlights the data available for a closely related isomer, 1-Chloro-3-methoxypropane, which is more extensively characterized.

## Computed Physicochemical Properties of 1-Chloro-1-methoxypropane

Computational models provide theoretical estimates for some of the basic properties of **1-Chloro-1-methoxypropane**. These values, sourced from the PubChem database, are predictive and have not been experimentally validated.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO	PubChem[1]
Molecular Weight	108.57 g/mol	PubChem[1]
XLogP3	1.7	PubChem[1]
Exact Mass	108.0341926 Da	PubChem[1]
Monoisotopic Mass	108.0341926 Da	PubChem[1]

## Data Availability for the Isomer: 1-Chloro-3-methoxypropane

In contrast to the limited data for **1-Chloro-1-methoxypropane**, its isomer, 1-Chloro-3-methoxypropane, has been the subject of more extensive study. A summary of its experimentally determined properties is provided below for comparative purposes and for researchers who may find this data useful.

Property	Value	Conditions	Source
Vapor Pressure	25 hPa	20 °C	Sigma-Aldrich
Vapor Pressure	44.0 ± 0.2 mmHg	25 °C	Chemsr[2]
Melting Point	< -70 °C	Sigma-Aldrich, Merck Millipore[3]	Sigma-Aldrich, Merck Millipore[3]
Boiling Point	111 °C	Merck Millipore[3]	
Density	0.999 g/cm <sup>3</sup>	20 °C	
Flash Point	18 °C	Sigma-Aldrich, Merck Millipore[3]	
Autoignition Temperature	205 °C	DIN 51794	

## Experimental Protocols

Detailed experimental protocols for the determination of the thermodynamic properties of **1-Chloro-1-methoxypropane** are not available due to the absence of published experimental studies.

For 1-Chloro-3-methoxypropane, the provided data points to standard analytical methods for determining physicochemical properties. For instance, the autoignition temperature was determined according to the DIN 51794 standard.[3] The determination of other properties such as vapor pressure, melting point, boiling point, and density would have followed established methods in physical chemistry, though the specific publications detailing these experiments for 1-Chloro-3-methoxypropane are not cited in the initial search results.

## Synthesis of 1-Chloro-3-methoxypropane

A documented synthesis method for 1-Chloro-3-methoxypropane involves the reaction of 1,3-bromochloropropane with sodium methoxide in the presence of a phase transfer catalyst and an inert solvent.[4] The process includes a heat preservation reaction, filtration to remove sodium bromide, and subsequent purification of the organic layer to yield the final product.[4]

The logical workflow for this synthesis can be visualized as follows:



[Click to download full resolution via product page](#)

Synthesis workflow for 1-Chloro-3-methoxypropane.

Due to the lack of specific experimental data for **1-Chloro-1-methoxypropane**, a more in-depth technical guide on its thermodynamic properties cannot be provided at this time. Researchers interested in this compound may need to perform their own experimental determinations or computational studies. The available data for the isomer 1-Chloro-3-methoxypropane may serve as a useful reference point for such investigations.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Chloro-1-methoxypropane | C<sub>4</sub>H<sub>9</sub>ClO | CID 13625640 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Chloro-3-methoxypropane | CAS#:36215-07-3 | Chemsrce [chemsrc.com]
- 3. 1-Chloro-3-methoxypropane CAS 36215-07-3 | 843833 [merckmillipore.com]
- 4. CN101045676A - Synthetic method of 1-chlorine-3-methoxy propane - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Thermodynamic Properties of 1-Chloro-1-methoxypropane: A Technical Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489902#thermodynamic-properties-of-1-chloro-1-methoxypropane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)